

In-Silico Toxicity Prediction for N-nitroso-desmethyl-sumatriptan: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-sumatriptan*

CAS No.: 3036581-86-6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in-silico toxicity assessment for **N-nitroso-desmethyl-sumatriptan**, a nitrosamine drug substance-related impurity (NDSRI). Given the classification of N-nitrosamines as a "cohort of concern" due to their potential high carcinogenic potency, a robust in-silico evaluation is a critical component of the risk assessment for this impurity.^[1] This document outlines the established acceptable intake limit, details the standard computational methodologies for toxicity prediction, and visualizes the key molecular pathways and assessment workflows.

Quantitative Toxicity Data

The primary quantitative toxicological threshold for **N-nitroso-desmethyl-sumatriptan** is the Acceptable Intake (AI) limit established by major regulatory bodies. This limit is derived from the Carcinogenic Potency Categorization Approach (CPCA), which classifies nitrosamines into different potency categories to guide risk assessment.^[2]

Compound	Parameter	Value	Basis	Regulatory Confirmation
N-nitroso-desmethyl-sumatriptan	Acceptable Intake (AI)	18 ng/day	Carcinogenic Potency Categorization Approach (CPCA) - Potency Category 1	European Medicines Agency (EMA), Health Sciences Authority (HSA), Health Canada

Note: An AI of 18 ng/day corresponds to the class-specific Threshold of Toxicological Concern (TTC) for N-nitrosamine impurities and is applied to compounds predicted to have high carcinogenic potency.[\[2\]](#)

Experimental Protocols: In-Silico Toxicity Assessment

The in-silico assessment of mutagenic impurities, including N-nitrosamines, is guided by the International Council for Harmonisation (ICH) M7 guideline.[\[1\]](#) This guideline recommends a dual-methodology approach, employing two complementary (Quantitative) Structure-Activity Relationship ((Q)SAR) models to predict the mutagenic potential.

1. Expert Rule-Based Methodology (e.g., Derek Nexus)

This approach utilizes a knowledge base of expert-derived structural alerts and toxicological rules to identify substructures (toxicophores) associated with a specific toxicity endpoint.

- Principle: The chemical structure of **N-nitroso-desmethyl-sumatriptan** is analyzed against a database of alerts for mutagenicity, carcinogenicity, and other toxicities. These alerts are based on established mechanistic knowledge and extensive experimental data.
- Process:
 - The structure of **N-nitroso-desmethyl-sumatriptan** is entered into the software.
 - The system compares the structure against its knowledge base of toxicophores.

- If a toxicophore is identified (e.g., the N-nitrosamine group), the software issues an alert.
- The output provides a qualitative prediction (e.g., plausible, probable) of the toxicological endpoint and includes supporting evidence, such as the mechanistic rationale and references to relevant studies.
- Endpoints Predicted: Mutagenicity, carcinogenicity, genotoxicity, skin sensitization, teratogenicity, and organ toxicity.

2. Statistical-Based Methodology (e.g., Sarah Nexus)

This methodology employs machine learning algorithms trained on large datasets of experimental toxicity data to make predictions.

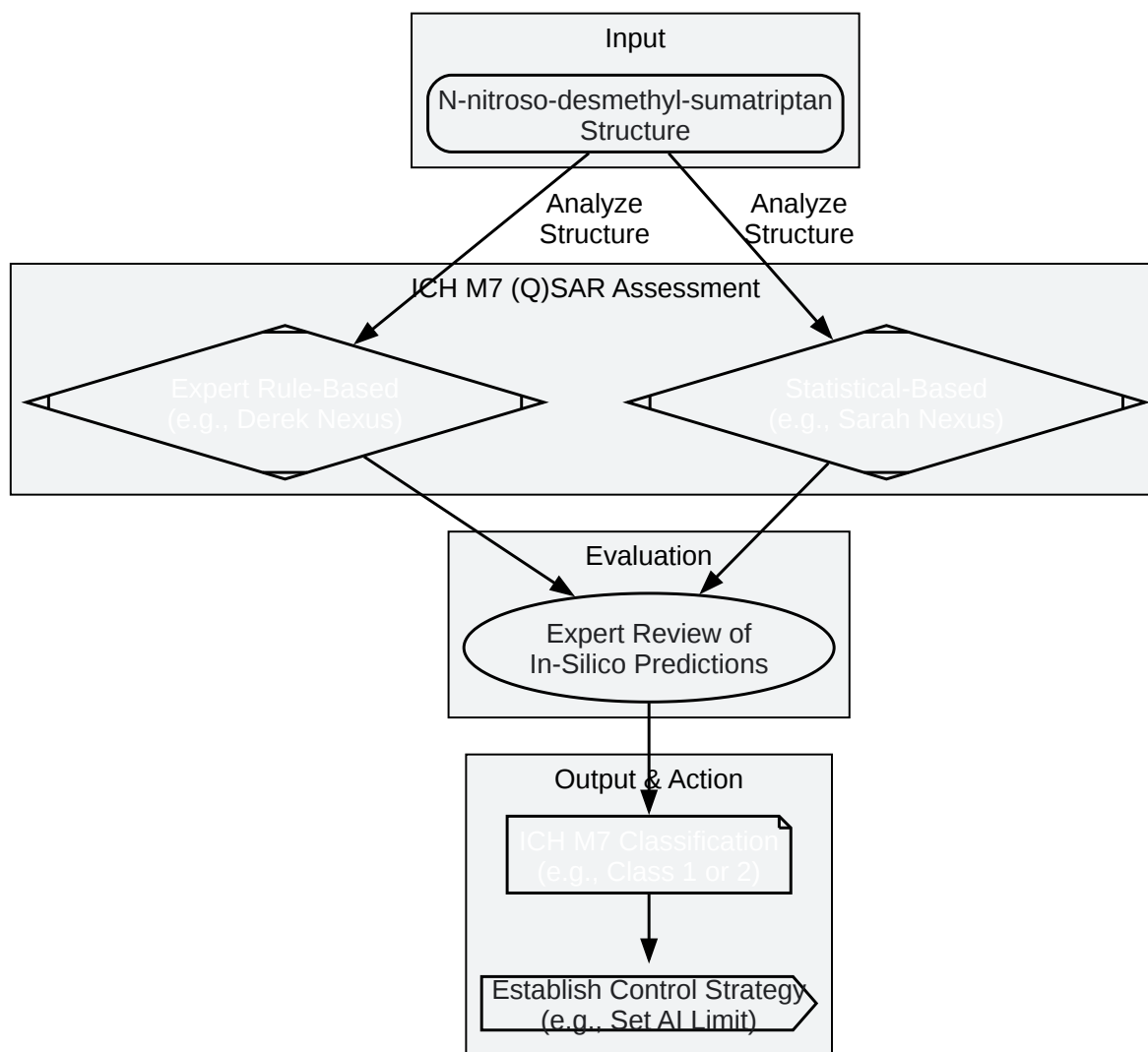
- Principle: A statistical model, often a Self-Organising Hypothesis Network (SOHN), identifies structural fragments within the query molecule that are statistically associated with mutagenicity based on the training data.
- Process:
 - The structure of **N-nitroso-desmethyl-sumatriptan** is fragmented into its constituent chemical features.
 - The software compares these fragments to those in its training set, which contains data from numerous bacterial reverse mutation assays (Ames tests).
 - A prediction of mutagenicity (positive, negative, or equivocal) is generated based on the statistical correlation between the structural fragments and the experimental outcomes in the training set.
 - The output includes a confidence level for the prediction and identifies the structural features driving the result.
- Primary Endpoint: Bacterial mutagenicity (Ames test).

Combined Assessment:

The results from both the expert rule-based and statistical-based models are integrated to arrive at an overall conclusion regarding the mutagenic potential of the impurity. A positive prediction from either or both systems would classify the impurity as a potential mutagen, warranting stricter control.

Mandatory Visualizations

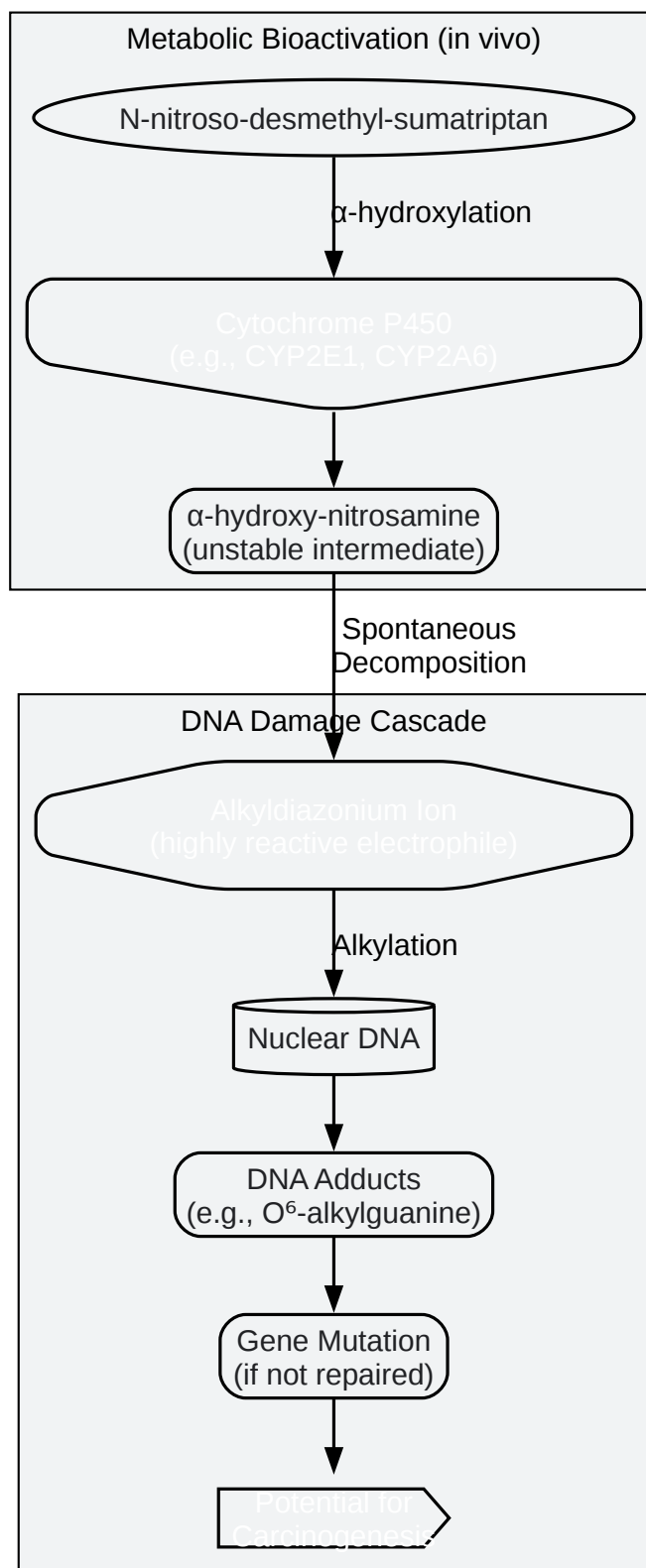
Diagram 1: In-Silico Toxicity Assessment Workflow for Nitrosamine Impurities



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Caption: Workflow for in-silico assessment of nitrosamine impurities under ICH M7 guidelines.

Diagram 2: Metabolic Activation and Genotoxicity Pathway of N-Nitrosamines



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Caption: The metabolic activation of N-nitrosamines leading to DNA damage and potential carcinogenicity.[3][4][5][6]

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